

Application Notes and Protocols: PSI-7409

Tetrasodium In Vitro Transcription Assay

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Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B15567944*

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Abstract

This document provides a detailed protocol for an in vitro transcription assay to evaluate the inhibitory activity of **PSI-7409 tetrasodium**, the active triphosphate metabolite of the antiviral drug Sofosbuvir, against the Hepatitis C Virus (HCV) NS5B RNA-dependent RNA polymerase (RdRp). The protocol outlines the necessary reagents, experimental setup, and data analysis procedures to determine the compound's potency, typically expressed as the half-maximal inhibitory concentration (IC₅₀).

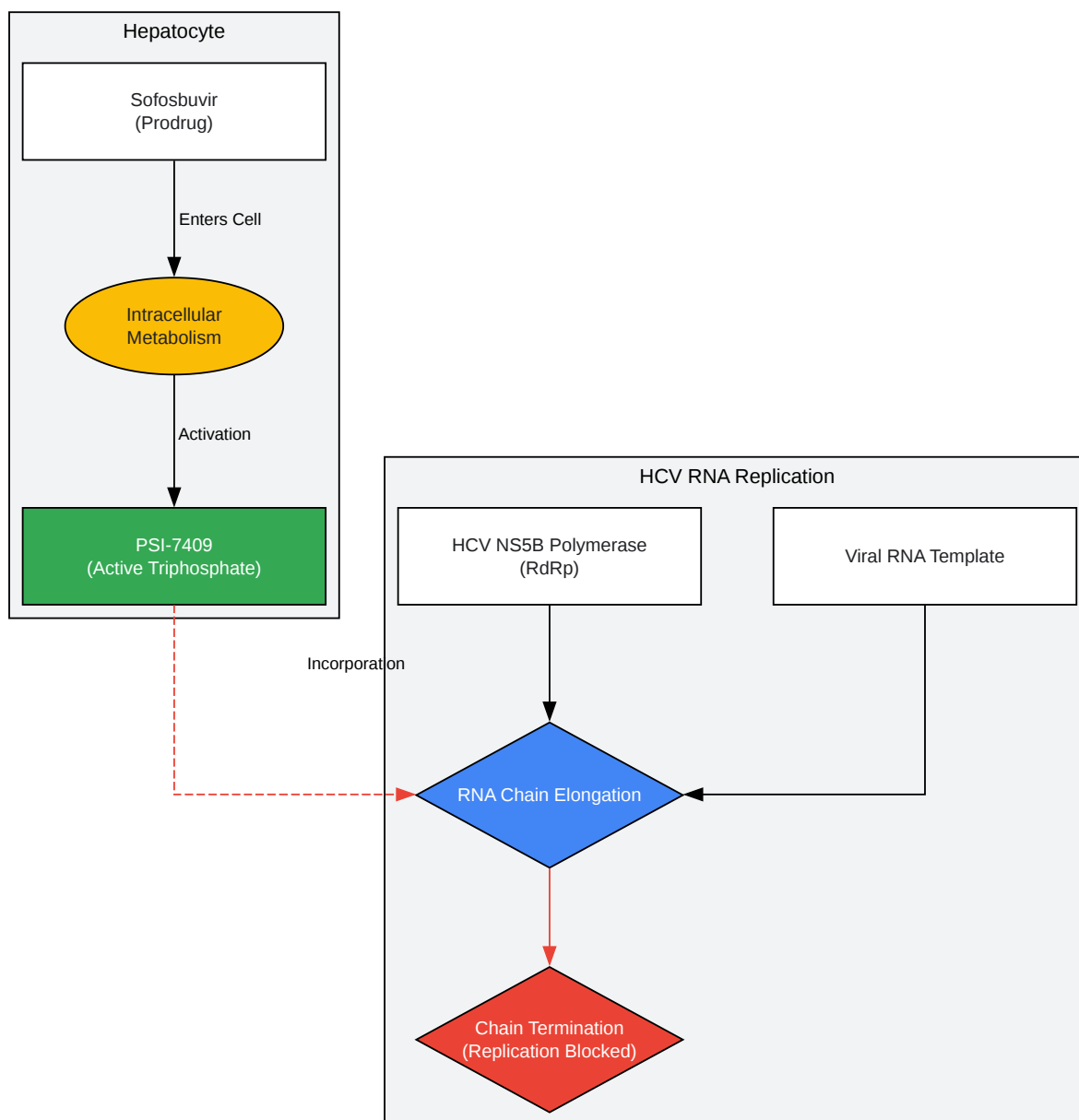
Introduction

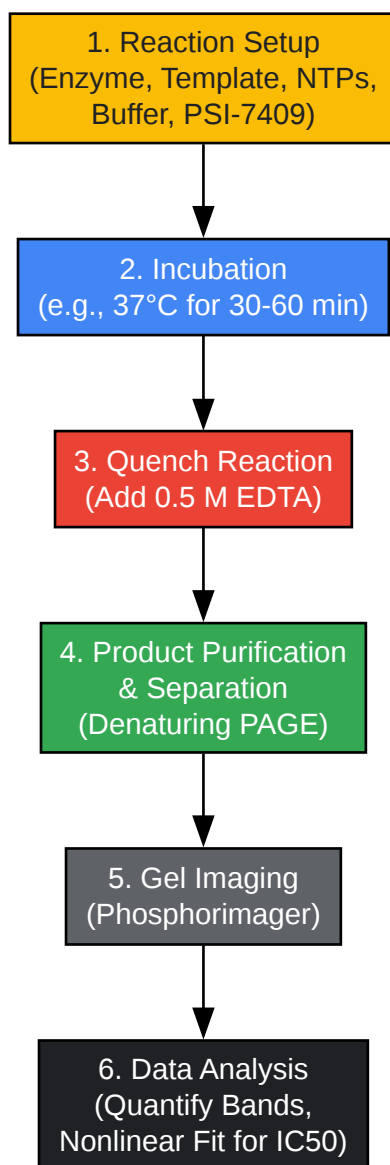
PSI-7409 is the pharmacologically active form of the prodrug Sofosbuvir (also known as PSI-7977).[1][2] Within hepatocytes, Sofosbuvir undergoes metabolic activation to form the uridine nucleotide analog triphosphate, PSI-7409.[3][4] This active metabolite serves as a competitive inhibitor and a chain terminator for the HCV NS5B polymerase, an enzyme essential for the replication of the viral RNA genome.[4][5] By incorporating into the nascent RNA strand, PSI-7409 prevents further elongation, thereby halting viral replication.[3][4] The in vitro transcription

assay is a crucial biochemical tool to quantify the inhibitory effect of PSI-7409 on NS5B polymerase activity.

Mechanism of Action

Sofosbuvir, a prodrug, is metabolized within the host cell to its active triphosphate form, PSI-7409. This molecule mimics the natural uridine triphosphate and is recognized by the HCV NS5B polymerase. During RNA synthesis, the polymerase incorporates PSI-7409 into the growing viral RNA chain. The structural modification in PSI-7409 then prevents the addition of the next nucleotide, effectively terminating the chain elongation process and inhibiting viral replication.





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- [4. go.drugbank.com \[go.drugbank.com\]](https://pubchem.ncbi.nlm.nih.gov/compound/118646)
- [5. Inhibitors of the Hepatitis C Virus Polymerase; Mode of Action and Resistance - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26111111/)
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